

Safety, handling, and storage recommendations for Ethyl (ethoxymethylene)cyanoacetate.

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name:	<i>Ethyl (ethoxymethylene)cyanoacetate</i>
Cat. No.:	B148315

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An In-depth Technical Guide to the Safety, Handling, and Storage of **Ethyl (ethoxymethylene)cyanoacetate**

For Researchers, Scientists, and Drug Development Professionals

Introduction

Ethyl (ethoxymethylene)cyanoacetate (CAS No. 94-05-3) is a versatile reagent widely employed in organic synthesis, particularly in the pharmaceutical and agrochemical industries. [1] Its utility as a building block stems from its reactive nature, which also necessitates a thorough understanding of its safety profile and proper handling procedures to minimize risks in a laboratory setting. This guide provides comprehensive information on the safe handling, storage, and disposal of **Ethyl (ethoxymethylene)cyanoacetate**, tailored for professionals in research and drug development.

Hazard Identification and Classification

Ethyl (ethoxymethylene)cyanoacetate is classified as a hazardous substance and requires careful handling.[2] The primary hazards associated with this compound are summarized below.

GHS Hazard Statements:

- H301/H302: Toxic or Harmful if swallowed.[3][4]
- H315: Causes skin irritation.[2][4]
- H317: May cause an allergic skin reaction.[3]
- H319: Causes serious eye irritation/damage.[2][4]
- H334: May cause allergy or asthma symptoms or breathing difficulties if inhaled.[3]
- H335: May cause respiratory irritation.[5]

Hazard Symbols:



Physical and Chemical Properties

A summary of the key physical and chemical properties of **Ethyl (ethoxymethylene)cyanoacetate** is provided in the table below. This data is essential for understanding its behavior under various laboratory conditions.

Property	Value	References
Molecular Formula	C ₈ H ₁₁ NO ₃	[4][5]
Molecular Weight	169.18 g/mol	[5][6]
Appearance	White to off-white or light yellow solid/crystalline mass	[7][8][9]
Melting Point	48 - 53 °C (118.4 - 127.4 °F)	[4][10][11]
Boiling Point	190 - 191 °C (374 - 375.8 °F) at 30 mmHg	[4][9][11]
Flash Point	130 °C (266 °F) - closed cup	[4][7][12]
Solubility	<0.01 g/L in water at 20 °C. Soluble in organic solvents like ethanol, acetone, chloroform, and methanol.	[7][8][11]
Vapor Pressure	0.1 hPa at 20 °C	[7]

Safety and Handling

Due to its hazardous nature, strict safety protocols must be followed when handling **Ethyl (ethoxymethylene)cyanoacetate**.

Engineering Controls

- Work should be conducted in a well-ventilated area.[5]
- A chemical fume hood is recommended, especially when there is a risk of generating dust or aerosols.[13]
- Facilities storing or utilizing this material should be equipped with an eyewash station and a safety shower.[7]

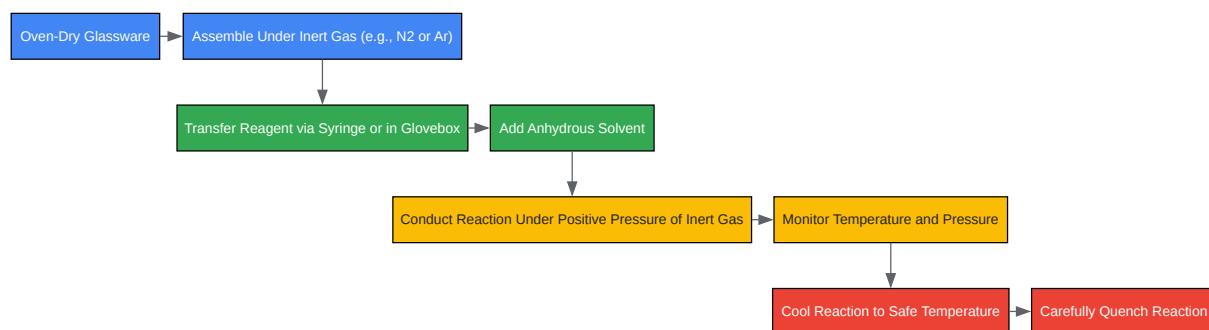
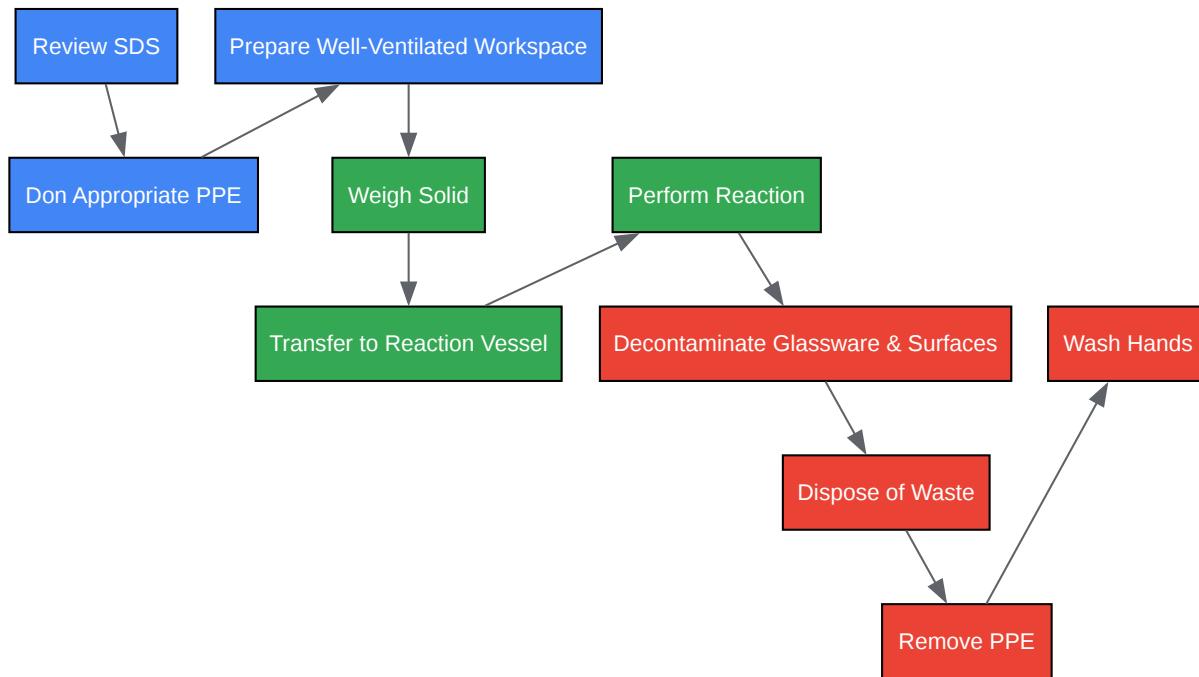
Personal Protective Equipment (PPE)

A comprehensive range of PPE should be worn to prevent exposure.

PPE Type	Specification	References
Eye/Face Protection	Chemical splash goggles or safety glasses with side-shields conforming to EN166 (EU) or NIOSH (US) standards.	[5][7]
Skin Protection	Handle with appropriate chemical-resistant gloves (inspect before use). Wear a lab coat or chemical apron.	[5][7]
Respiratory Protection	If ventilation is inadequate or dust/aerosols are generated, use a NIOSH/MSHA approved air-purifying respirator with an appropriate cartridge or a European Standard EN 149 respirator.	[2][7]

Recommended Handling Workflow

The following diagram outlines a logical workflow for the safe handling of **Ethyl (ethoxymethylene)cyanoacetate** in a laboratory setting.



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- To cite this document: BenchChem. [Safety, handling, and storage recommendations for Ethyl (ethoxymethylene)cyanoacetate.]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b148315#safety-handling-and-storage-recommendations-for-ethyl-ethoxymethylene-cyanoacetate>]

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